

Application Notes & Protocols: 4-Bromophthalimide in Material Science

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Compound of Interest

Compound Name: **4-Bromophthalimide**

Cat. No.: **B1267563**

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In the landscape of advanced materials, the strategic selection of molecular building blocks is paramount to achieving desired functionalities. **4-Bromophthalimide** stands out as a deceptively simple yet remarkably versatile scaffold. Its utility is anchored in two core structural features: the robust, electron-accepting phthalimide heterocycle, which imparts thermal stability and specific electronic characteristics, and the strategically positioned bromine atom on the aromatic ring. This bromine is not merely a substituent; it is a reactive handle that unlocks a vast chemical space for modification through modern cross-coupling chemistry.

This guide provides an in-depth exploration of **4-bromophthalimide**'s applications in material science. We will move beyond simple procedural lists to dissect the causality behind experimental choices, offering field-proven insights for researchers in polymer chemistry, organic electronics, and fluorescent material development.

Physicochemical Properties of 4-Bromophthalimide

A foundational understanding of a reagent's properties is critical for experimental design. The following table summarizes the key characteristics of **4-bromophthalimide**.

Property	Value	Reference
CAS Number	6941-75-9	[1] [2]
Molecular Formula	C ₈ H ₄ BrNO ₂	[1] [2]
Molecular Weight	226.03 g/mol	[1] [2]
Appearance	White to off-white crystalline powder	[1] [3]
Melting Point	232 - 238 °C	[1]
Purity	≥97% (HPLC)	[1] [4]
Solubility	Soluble in N,N-DMF, DMAc, DMSO; sparingly soluble in other organic solvents.	[1] [5]
IUPAC Name	5-bromoisoindole-1,3-dione	[2]

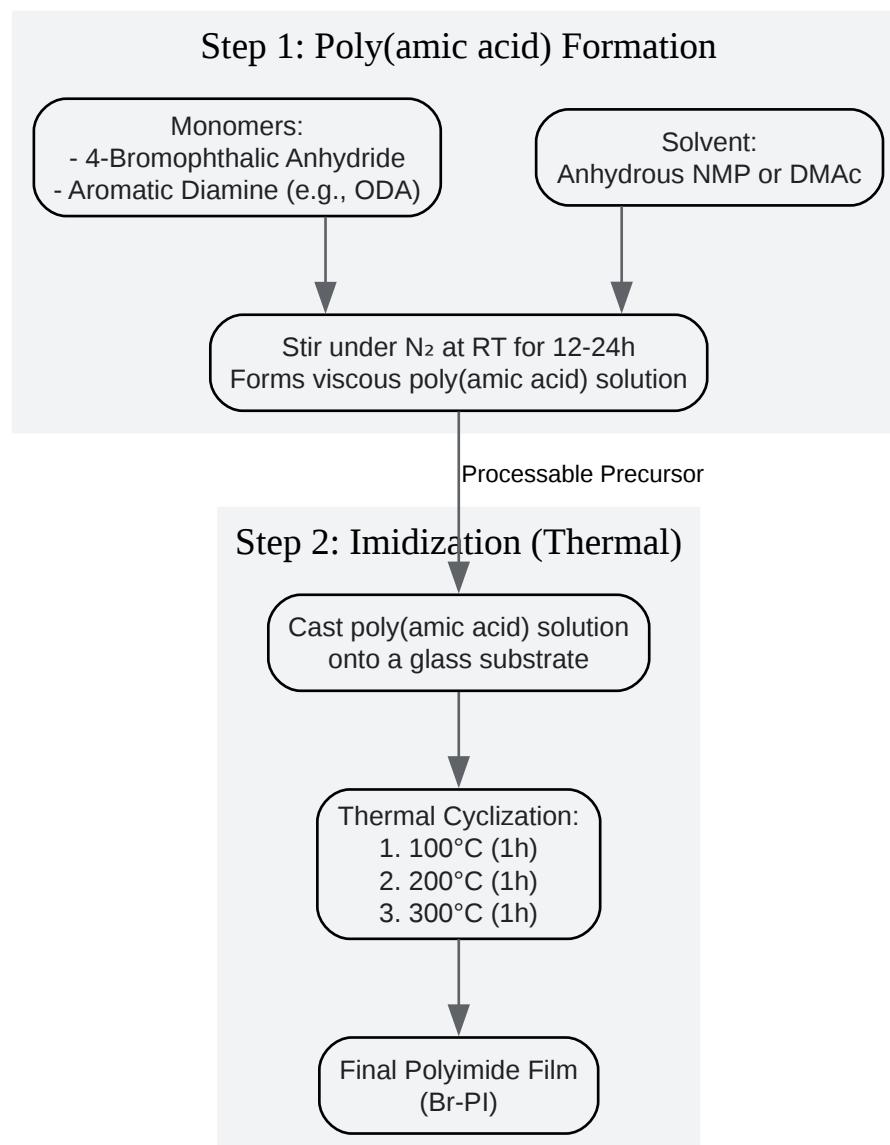
Application 1: High-Performance Polyimide Synthesis

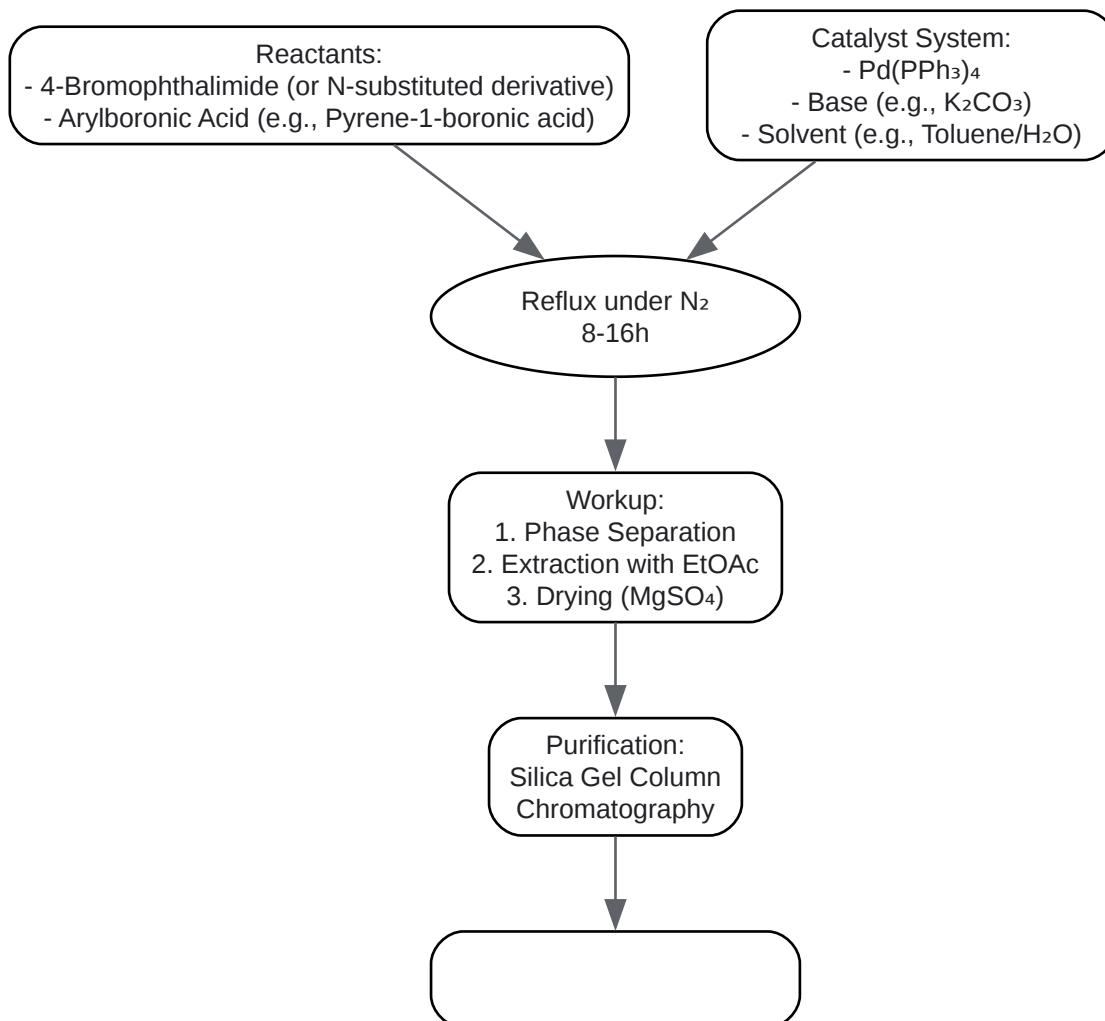
Scientific Rationale: Polyimides are a class of high-performance polymers renowned for their exceptional thermal and chemical stability.[\[6\]](#) The phthalimide moiety is the cornerstone of this stability. By incorporating **4-bromophthalimide** (typically via its anhydride precursor, 4-bromophthalic anhydride) into the polymer backbone, we not only build a stable polyimide but also embed a latent reactive site—the C-Br bond—throughout the material. This allows for post-polymerization modification, enabling the tuning of properties such as solubility, processability, and optoelectronic behavior.[\[7\]](#)

Protocol 1: Two-Step Synthesis of a Bromine-Functionalized Polyimide

This protocol details the synthesis of a polyimide from an aromatic diamine and 4-bromophthalic anhydride (which can be synthesized from **4-bromophthalimide**). The widely practiced two-step method via a soluble poly(amic acid) precursor is employed, as it allows for the casting of films or coatings before the final, often insoluble, polyimide is formed.[\[6\]](#)

Workflow Overview:



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